

# Technical Support Center: Scaling Up Lipid 119-23 LNP Formulations

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## Compound of Interest

Compound Name: Lipid 119-23

Cat. No.: B15551104

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Welcome to the technical support center for the scalability of **Lipid 119-23** lipid nanoparticle (LNP) formulations. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and provide guidance for a seamless transition from bench-scale experiments to large-scale production.

## Troubleshooting Guides

This section provides solutions to common problems encountered during the scale-up of **Lipid 119-23** LNP formulations.

### Issue 1: Increased Particle Size and Polydispersity Index (PDI) at Larger Scale

**Question:** We are observing a significant increase in the average particle size and PDI of our **Lipid 119-23** LNPs when moving from a lab-scale microfluidic setup to a larger-scale system. What are the potential causes and how can we troubleshoot this?

**Answer:**

An increase in particle size and PDI during scale-up is a common challenge and can be attributed to several factors related to the mixing dynamics and formulation parameters.[1][2]

#### Potential Causes:

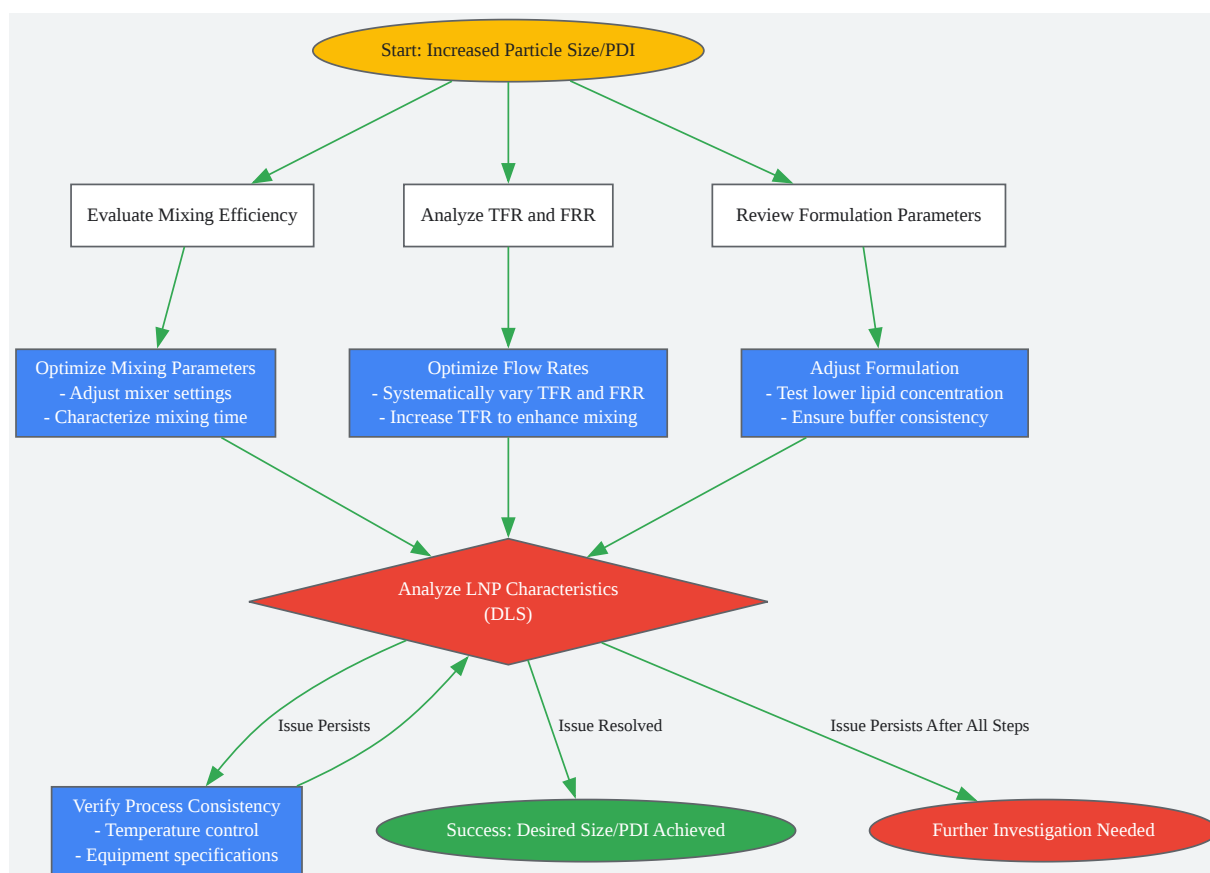
- **Inadequate Mixing Efficiency:** The mixing of the lipid-ethanol and aqueous phases is a critical step in LNP formation.[3] At larger scales, achieving the same rapid and homogenous mixing as in small-scale systems can be difficult.[4] Slower or less efficient mixing can lead to the formation of larger and more heterogeneous particles.[1]
- **Changes in Flow Rate Ratio (FRR) and Total Flow Rate (TFR):** The ratio of the aqueous phase flow rate to the organic phase flow rate (FRR) and the combined total flow rate (TFR) significantly impact LNP size.[5][6] Inconsistent control of these parameters during scale-up can lead to deviations in particle characteristics. Generally, increasing the TFR and FRR can lead to smaller particle sizes.[5][6][7]
- **Lipid Concentration:** Higher lipid concentrations can sometimes result in the formation of larger particles.[8]
- **Temperature Variations:** Inconsistent temperature control between scales can affect lipid solubility and self-assembly, influencing particle size.

#### Troubleshooting Steps:

- **Optimize Mixing Parameters:**
  - **Characterize Mixing in the New System:** Ensure that the mixing time in the large-scale system is comparable to the lab-scale setup. Computational fluid dynamics (CFD) modeling can be a useful tool to simulate and compare mixing profiles.
  - **Adjust TFR and FRR:** Systematically vary the TFR and FRR at the larger scale to identify the optimal conditions that yield the desired particle size and PDI. It is often necessary to increase the TFR to maintain rapid mixing.[6][7]
- **Evaluate Formulation Parameters:**

- Lipid Concentration: If possible, test slightly lower lipid concentrations at the larger scale to see if it mitigates the increase in particle size.
- Buffer Composition: Ensure the pH and ionic strength of the aqueous buffer are consistent across scales, as these can influence particle formation.[\[9\]](#)
- Ensure Process Consistency:
  - Temperature Control: Implement precise temperature control for both the lipid and aqueous phases throughout the process.
  - Tubing and Connector Dimensions: The inner diameter and length of tubing can influence flow dynamics. Ensure these are appropriately scaled.

#### Troubleshooting Workflow for Particle Size and PDI Issues



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Caption: Troubleshooting workflow for addressing increased particle size and PDI during LNP scale-up.

## Issue 2: Decreased mRNA Encapsulation Efficiency

Question: Our mRNA encapsulation efficiency, as measured by the RiboGreen assay, has dropped significantly after scaling up our **Lipid 119-23** LNP production. What could be the

cause, and how can we improve it?

Answer:

A decrease in encapsulation efficiency is a critical issue that can compromise the therapeutic efficacy of the LNPs. Several factors related to the formulation and process can contribute to this problem.[\[1\]](#)

Potential Causes:

- **Suboptimal pH of the Aqueous Buffer:** The ionizable nature of **Lipid 119-23** is key to encapsulating negatively charged mRNA. The encapsulation process is most efficient at a low pH (typically around 4.0), where the lipid is positively charged. If the buffer pH is not maintained at the optimal level during scale-up, encapsulation efficiency can decrease.[\[10\]](#)
- **Inefficient Mixing:** Similar to its effect on particle size, poor mixing can lead to incomplete interaction between the lipids and the mRNA, resulting in lower encapsulation.[\[3\]](#)
- **Inappropriate Lipid-to-mRNA Ratio:** The ratio of the ionizable lipid's nitrogen atoms to the mRNA's phosphate groups (N:P ratio) is a critical parameter for efficient encapsulation. This ratio may need to be re-optimized at a larger scale.
- **mRNA Integrity:** Degradation of mRNA before or during the encapsulation process will lead to lower encapsulation of full-length transcripts.
- **Sub-optimal Downstream Processing:** Inefficient removal of unencapsulated mRNA during purification steps like tangential flow filtration (TFF) can lead to an apparent decrease in encapsulation efficiency.

Troubleshooting Steps:

- **Verify and Optimize Formulation:**
  - **Confirm Buffer pH:** Accurately measure and control the pH of the aqueous buffer just before mixing.

- Optimize N:P Ratio: Experiment with slightly different N:P ratios at the larger scale to determine the optimal value for maximal encapsulation.
- Enhance Mixing Process:
  - As with particle size control, ensure rapid and efficient mixing is achieved in the scaled-up system.
- Ensure mRNA Quality:
  - Analyze the integrity of the mRNA stock solution before use to ensure it has not degraded.
- Optimize Downstream Processing:
  - Review and optimize the TFF process parameters, such as membrane type, pore size, and operating pressures, to ensure efficient removal of external mRNA without disrupting the LNPs.[\[11\]](#)[\[12\]](#)

## Frequently Asked Questions (FAQs)

Q1: What is **Lipid 119-23** and why is it used in LNP formulations?

A1: **Lipid 119-23** is a novel, ionizable cationic lipid that was discovered using a combination of combinatorial chemistry and machine learning.[\[13\]](#)[\[14\]](#) It is a key component in LNP formulations for the delivery of mRNA.[\[15\]](#) Its ionizable nature allows for efficient encapsulation of negatively charged mRNA at a low pH and facilitates its release into the cytoplasm once the LNP is inside a cell.[\[10\]](#) Studies have shown that LNPs formulated with **Lipid 119-23** can outperform those made with benchmark lipids like MC3 and SM-102 in transfecting muscle and immune cells.[\[14\]](#)[\[15\]](#)

Q2: What are the typical components of a **Lipid 119-23** LNP formulation?

A2: A standard LNP formulation containing an ionizable lipid like **Lipid 119-23** typically consists of four components:

- Ionizable Cationic Lipid (e.g., **Lipid 119-23**): Essential for encapsulating and releasing the mRNA cargo.[\[10\]](#)

- Phospholipid (e.g., DSPC): A helper lipid that contributes to the structural integrity of the LNP.
- Cholesterol: Another helper lipid that stabilizes the LNP structure.
- PEGylated Lipid (e.g., DMG-PEG 2000): Controls the particle size during formation and provides a hydrophilic shield that reduces aggregation and prolongs circulation time in the body.[\[16\]](#)

Q3: What are the critical quality attributes (CQAs) to monitor during the scalability of **Lipid 119-23** LNPs?

A3: The following CQAs are crucial to monitor to ensure the quality, safety, and efficacy of the LNP product:

- Particle Size and Polydispersity Index (PDI): Affects the biodistribution, cellular uptake, and immunogenicity of the LNPs. A low PDI ( $<0.2$ ) is generally desirable, indicating a uniform particle population.[\[17\]](#)
- mRNA Encapsulation Efficiency: The percentage of mRNA that is successfully encapsulated within the LNPs. High encapsulation efficiency is critical for potency.
- Zeta Potential: The surface charge of the LNPs, which influences their stability and interaction with biological membranes.
- Lipid Ratios: The final molar ratios of the lipid components in the formulated LNPs.
- mRNA Integrity: Ensuring the encapsulated mRNA remains intact and is not degraded.
- Stability: The ability of the LNPs to maintain their physicochemical properties over time under specified storage conditions.[\[18\]](#)

Q4: What manufacturing technologies are suitable for scaling up **Lipid 119-23** LNP production?

A4: Several technologies can be used for the scalable production of LNPs:

- Microfluidics: Offers precise control over mixing and produces highly uniform LNPs. While excellent for lab-scale and smaller clinical batches, scaling to very large commercial volumes can be a challenge.[\[3\]](#)[\[19\]](#)

- T-Junction or Impingement Jet Mixing: These methods are highly scalable and are used for large-scale commercial production of LNP-based therapeutics.[4] They involve the rapid mixing of the lipid-ethanol and aqueous streams in a controlled manner.

## Quantitative Data

The following tables provide representative data on how process parameters can influence LNP characteristics. Disclaimer: This data is based on studies with other ionizable lipids (e.g., MC3, DOTAP) and is intended to be illustrative. The optimal parameters for **Lipid 119-23** LNPs should be determined experimentally.

Table 1: Impact of Total Flow Rate (TFR) on LNP Size and PDI

| Total Flow Rate (TFR)<br>(mL/min) | Average Particle Size (nm) | Polydispersity Index (PDI) |
|-----------------------------------|----------------------------|----------------------------|
| 2                                 | 120                        | 0.25                       |
| 10                                | 95                         | 0.18                       |
| 20                                | 80                         | 0.15                       |

Source: Adapted from studies on microfluidic LNP production.[5] As TFR increases, particle size generally decreases and the PDI improves.[6][7]

Table 2: Impact of Flow Rate Ratio (FRR) on LNP Size and PDI

| Flow Rate Ratio<br>(Aqueous:Organic) | Average Particle Size (nm) | Polydispersity Index (PDI) |
|--------------------------------------|----------------------------|----------------------------|
| 3:1                                  | 90                         | 0.16                       |
| 4:1                                  | 82                         | 0.14                       |
| 5:1                                  | 75                         | 0.12                       |

Source: Adapted from studies on microfluidic LNP production.[5] Higher FRR values tend to result in smaller and more uniform LNPs.[20]

## Experimental Protocols

### Protocol 1: LNP Formulation using Microfluidics

This protocol describes a general method for formulating **Lipid 119-23** LNPs using a microfluidic system.

Materials:

- **Lipid 119-23** (in ethanol)
- DSPC (in ethanol)
- Cholesterol (in ethanol)
- DMG-PEG 2000 (in ethanol)
- mRNA (in a low pH buffer, e.g., 50 mM citrate buffer, pH 4.0)
- Microfluidic mixing system (e.g., NanoAssemblr)
- Syringe pumps
- Ethanol (ACS grade or higher)
- Nuclease-free water

Procedure:

- **Prepare Lipid Stock Solutions:** Prepare individual stock solutions of **Lipid 119-23**, DSPC, cholesterol, and DMG-PEG 2000 in ethanol at the desired concentrations.
- **Prepare Lipid Mixture:** Combine the lipid stock solutions in the desired molar ratio (e.g., 50:10:38.5:1.5 of **Lipid 119-23**:DSPC:cholesterol:DMG-PEG 2000) to create the final lipid mixture in ethanol.
- **Prepare mRNA Solution:** Dilute the mRNA stock to the desired concentration in the low pH buffer.

- Set up the Microfluidic System:
  - Prime the microfluidic system with ethanol and then with the aqueous buffer according to the manufacturer's instructions.
  - Load the lipid mixture into one syringe and the mRNA solution into another syringe.
  - Place the syringes onto the syringe pumps.
- Formulate LNPs:
  - Set the desired TFR and FRR on the microfluidic system.
  - Start the pumps to initiate the mixing of the two streams within the microfluidic cartridge.
  - Collect the resulting LNP dispersion from the outlet.
- Downstream Processing:
  - Immediately after formulation, the LNP dispersion is typically diluted with a neutral buffer to stabilize the particles.
  - Purify and concentrate the LNPs using tangential flow filtration (TFF) to remove ethanol and unencapsulated mRNA.

## Protocol 2: Characterization of LNP Size and PDI by Dynamic Light Scattering (DLS)

### Materials:

- LNP sample
- Appropriate buffer for dilution (e.g., PBS)
- DLS instrument (e.g., Malvern Zetasizer)
- Disposable cuvettes

**Procedure:**

- **Sample Preparation:** Dilute the LNP sample in the appropriate buffer to a suitable concentration for DLS analysis. The optimal concentration should be determined to ensure a good signal-to-noise ratio without causing multiple scattering effects.
- **Instrument Setup:**
  - Turn on the DLS instrument and allow it to warm up.
  - Select the appropriate measurement parameters (e.g., temperature, dispersant viscosity, refractive index).
- **Measurement:**
  - Transfer the diluted LNP sample to a clean, dust-free cuvette.
  - Place the cuvette in the instrument's sample holder.
  - Allow the sample to equilibrate to the set temperature.
  - Perform the DLS measurement. Typically, multiple runs are averaged to obtain a reliable result.
- **Data Analysis:**
  - The instrument software will generate a report including the Z-average particle size and the PDI.
  - Analyze the size distribution plot to check for multiple populations of particles.

## **Protocol 3: Determination of mRNA Encapsulation Efficiency using RiboGreen Assay**

**Materials:**

- LNP sample

- Quant-iT RiboGreen RNA Assay Kit
- TE buffer (or other suitable buffer)
- Triton X-100 (or other suitable detergent)
- Fluorescence microplate reader

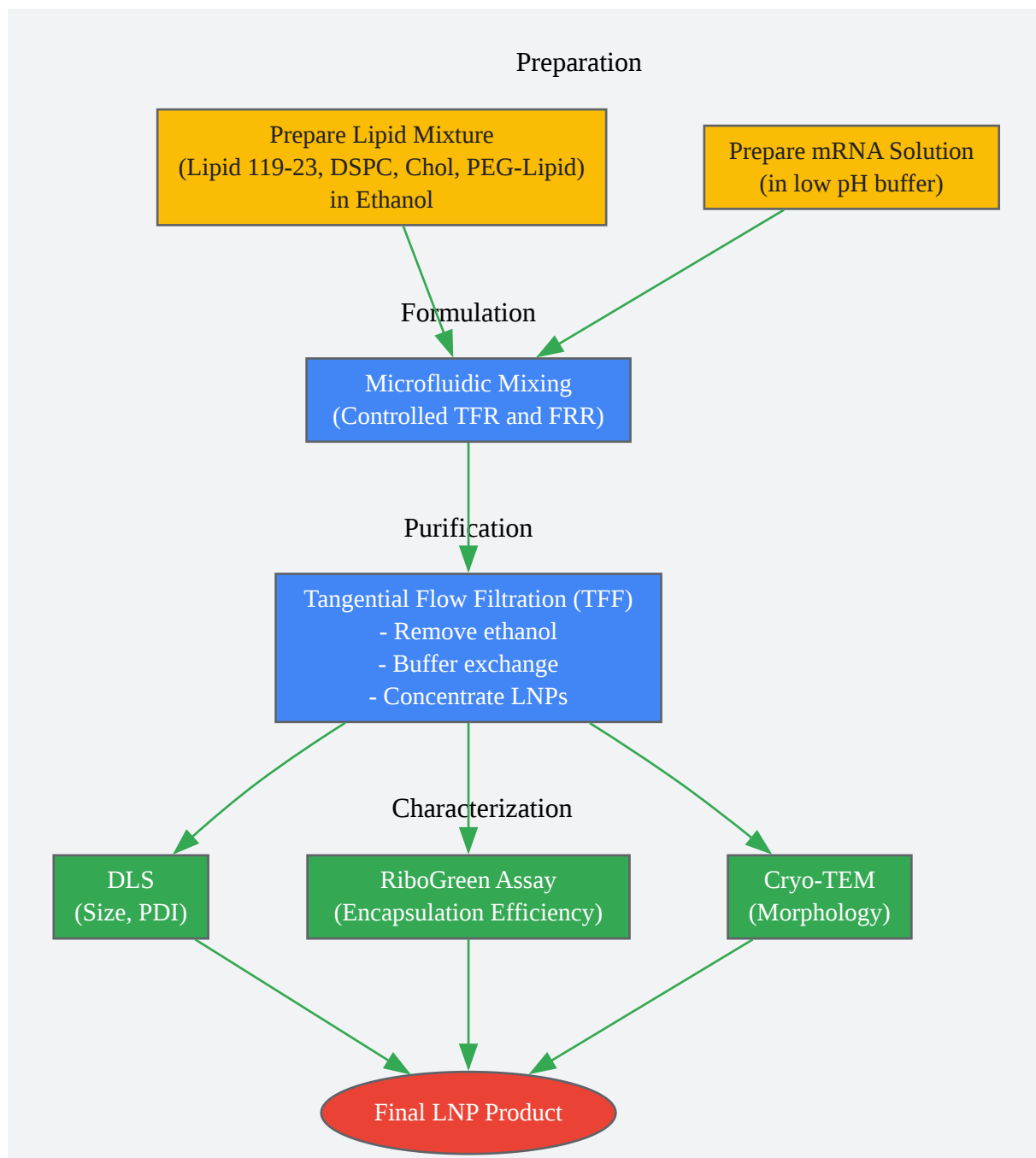
#### Procedure:

- Prepare RiboGreen Working Solution: Dilute the RiboGreen reagent in TE buffer according to the manufacturer's instructions. Protect the solution from light.
- Prepare Standards: Prepare a standard curve of the free mRNA in TE buffer at known concentrations.
- Measure Free mRNA:
  - In a 96-well plate, add the diluted LNP sample.
  - Add the RiboGreen working solution to each well.
  - Incubate for the recommended time, protected from light.
  - Measure the fluorescence at the appropriate excitation and emission wavelengths.
- Measure Total mRNA:
  - In a separate set of wells, add the diluted LNP sample.
  - Add a detergent (e.g., 0.1% Triton X-100) to disrupt the LNPs and release the encapsulated mRNA.
  - Incubate to ensure complete lysis of the LNPs.
  - Add the RiboGreen working solution.
  - Incubate and measure the fluorescence as before.

- Calculate Encapsulation Efficiency:
  - Use the standard curve to determine the concentration of free and total mRNA in the samples.
  - Calculate the encapsulation efficiency using the following formula: Encapsulation Efficiency (%) = ((Total mRNA - Free mRNA) / Total mRNA) \* 100

## Mandatory Visualizations

LNP Formulation and Characterization Workflow



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